

Application Notes and Protocols: Preparation of Altizide Stock Solutions

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Compound of Interest

Compound Name: Altizide

Cat. No.: B1665743

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Introduction

Altizide is a thiazide diuretic utilized in research for its antihypertensive properties.[1][2] It is often studied in the context of hypertension and heart failure, frequently in combination with other drugs like spironolactone.[3][4][5] The accurate and consistent preparation of **Altizide** stock solutions is fundamental for achieving reproducible and reliable results in both in vitro and in vivo experimental settings. These application notes provide detailed protocols for the preparation, storage, and handling of **Altizide** solutions for research purposes.

Physicochemical and Solubility Data

A summary of key quantitative data for **Altizide** is presented below. While specific solubility data in common laboratory solvents is not widely published, compounds of this nature are often soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and ethanol.

Property	Value	Citations
Molecular Formula	C ₁₁ H ₁₄ ClN ₃ O ₄ S ₃	[1][6]
Molecular Weight	383.9 g/mol	[1][2][7]
CAS Number	5588-16-9	[1]
Recommended Solvent	DMSO, Ethanol	
Storage of Solid	Room temperature (in continental US)	[8]
Storage of Stock Solution	Aliquot and store at -20°C for up to one month.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Altizide** Stock Solution in DMSO

This protocol details the preparation of a high-concentration primary stock solution of **Altizide** in DMSO. This stock can be further diluted to prepare working solutions for various assays.

Materials:

- **Altizide** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

- **Determine Required Mass:** Calculate the mass of **Altizide** needed to prepare the desired volume and concentration. To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 383.9 \text{ g/mol} * 1000 \text{ mg/g} = 3.84 \text{ mg}$
- **Weigh **Altizide**:** On a calibrated analytical balance, carefully weigh 3.84 mg of **Altizide** powder and place it into a sterile vial.
- **Add Solvent:** Add 1 mL of high-purity DMSO to the vial containing the **Altizide** powder.
- **Dissolve Compound:** Securely cap the vial and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, sonicate the vial in a water bath for 5-10 minutes. Visually inspect the solution to ensure no solid particles remain.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store at -20°C for up to one month to maintain stability. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Aqueous Working Solutions from DMSO Stock

This protocol describes the serial dilution of the primary DMSO stock solution to prepare working solutions in an aqueous buffer or cell culture medium suitable for experiments.

Materials:

- 10 mM **Altizide** in DMSO (from Protocol 1)
- Sterile aqueous buffer or cell culture medium appropriate for the assay
- Sterile polypropylene tubes

Procedure:

- **Thaw Stock Solution:** Before use, allow the 10 mM **Altizide** stock solution vial to warm to room temperature for at least 60 minutes.

- **Intermediate Dilution (Recommended):** To minimize the concentration of DMSO in the final assay, it is best practice to perform one or more intermediate dilutions. For example, to prepare a 100 μ M working solution from a 10 mM stock:
 - Perform a 1:100 dilution by adding 10 μ L of the 10 mM primary stock solution to 990 μ L of the desired aqueous buffer or medium.
 - Vortex gently to ensure the solution is homogeneous.
- **Final Working Concentration:** Further dilute the intermediate solution to achieve the final desired concentration for your experiment. Ensure the final concentration of DMSO is low (typically <0.5%) to avoid solvent-induced artifacts in biological assays.
- **Use Immediately:** It is strongly recommended to prepare fresh aqueous working solutions for each experiment and use them the same day. Long-term storage of dilute aqueous solutions is not advised due to lower stability.

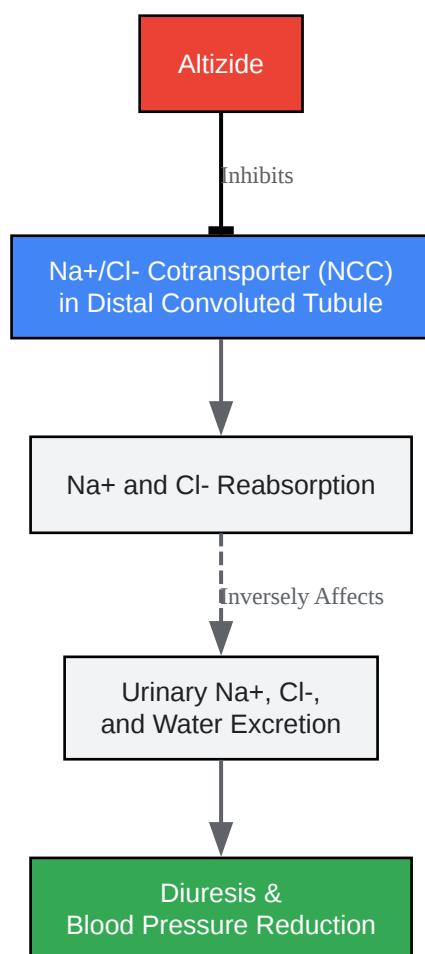
Safety and Handling

Researchers should handle **Altizide** according to its Material Safety Data Sheet (MSDS).[\[9\]](#)

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[9\]](#)
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust and contact with skin or eyes.[\[9\]](#)

Visualization of Mechanism

Altizide functions as a thiazide diuretic by inhibiting the sodium-chloride cotransporter in the kidney, which leads to increased water and salt excretion.



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Caption: Mechanism of action of **Altizide** as a thiazide diuretic.

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